

An In-depth Technical Guide to 4-(Trimethylsilyl)pyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Trimethylsilyl)pyridine

Cat. No.: B099293

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Abstract

This technical guide provides a comprehensive overview of **4-(trimethylsilyl)pyridine**, a versatile heterocyclic building block of significant interest in organic synthesis and medicinal chemistry. This document details its chemical and physical properties, safety information, and provides an experimental protocol for a representative reaction. A key synthetic application is also visualized to illustrate its utility.

Chemical Identity and Properties

4-(Trimethylsilyl)pyridine, also known as trimethyl(4-pyridyl)silane, is a pyridine derivative in which a trimethylsilyl group is attached to the fourth carbon atom of the pyridine ring.

CAS Number: 18301-46-7[1]

Synonyms: Trimethyl(4-pyridyl)silane, Pyridine, 4-(trimethylsilyl)-

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-(trimethylsilyl)pyridine** is presented in the table below. It is important to note that experimentally determined values for some properties of this specific isomer can be limited in publicly available literature, and some data may be predicted or based on related compounds.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₃ NSi	
Molecular Weight	151.28 g/mol	
Boiling Point	47-49 °C at 5 mmHg (for 2-isomer)	[2][3]
Density	0.9113 g/mL at 25 °C (for 2-isomer)	[2][3]
Refractive Index (n _{20/D})	1.489 (lit.) (for 2-isomer)	[2][3]
Storage Temperature	2-8°C	[1]

Note: Some physical properties listed are for the 2-isomer, as specific data for the 4-isomer is not readily available. These values should be used as an estimation.

Safety and Handling

4-(Trimethylsilyl)pyridine should be handled with care in a well-ventilated area, using appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. It is important to avoid inhalation, ingestion, and contact with skin and eyes.

GHS Hazard and Precautionary Statements

While a specific GHS classification for **4-(trimethylsilyl)pyridine** is not universally available, related silylpyridines are classified with the following hazards. Users should handle the compound with the assumption that it may share these properties.

GHS Classification (for related compounds)	
Hazard Statements	H226: Flammable liquid and vapor.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.
Precautionary Statements	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Synthesis and Reactions

While a specific, detailed experimental protocol for the synthesis of **4-(trimethylsilyl)pyridine** is not readily available in the searched literature, the general synthesis of aryl-trimethylsilanes can be achieved through the reaction of the corresponding aryl halide with a silylating agent, such as hexamethyldisilane, in the presence of a palladium catalyst. Another common method involves the reaction of an organometallic reagent, such as a Grignard or organolithium reagent derived from the corresponding halopyridine, with a trialkylsilyl halide.

Representative Reaction: Synthesis of 4,4'-Bis(trimethylsilyl)-2,2'-bipyridine

4-(Trimethylsilyl)pyridine serves as a valuable precursor in the synthesis of more complex molecules. One such application is its use in the palladium-catalyzed oxidative coupling to form 4,4'-Bis(trimethylsilyl)-2,2'-bipyridine. This reaction highlights the utility of silylpyridines in constructing bipyridine ligands, which are fundamental in coordination chemistry and catalysis.

The following is an adapted protocol based on a similar reaction.

Materials:

- **4-(Trimethylsilyl)pyridine**
- Manganese dioxide (MnO_2)
- 10% Palladium on carbon (Pd/C)
- Anhydrous, high-boiling solvent (e.g., mesitylene)
- Inert gas (e.g., Nitrogen or Argon)

Procedure:

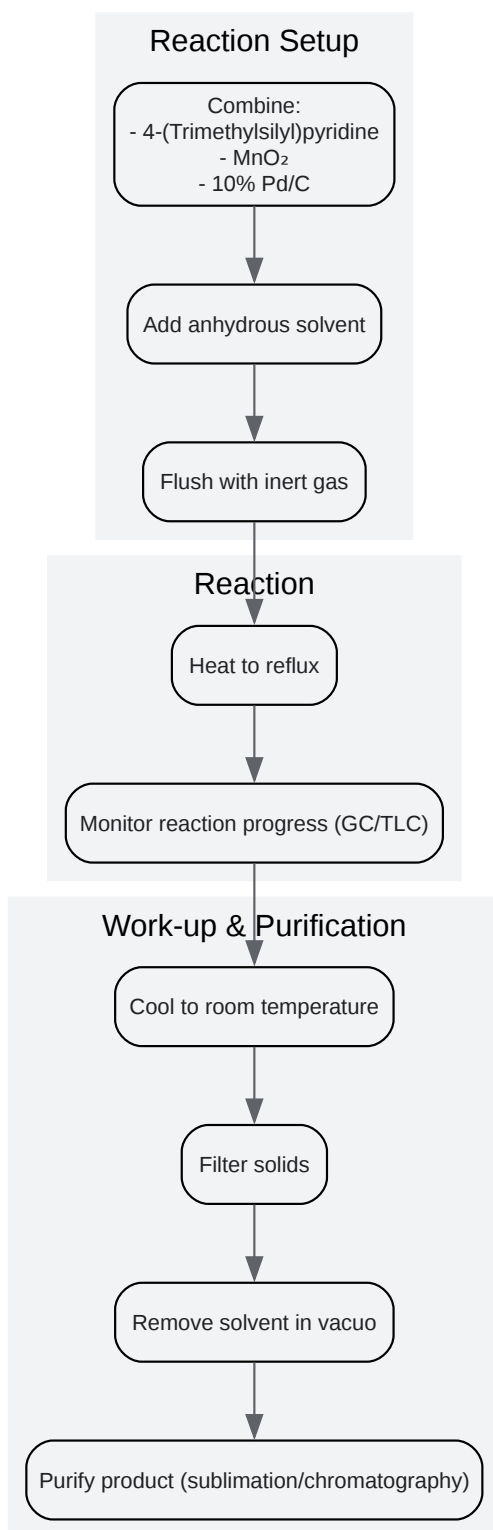
- To an oven-dried reaction vessel equipped with a magnetic stir bar and a reflux condenser, add **4-(trimethylsilyl)pyridine** (1.0 eq), manganese dioxide (1.0 eq), and 10% palladium on carbon (0.75 mol%).
- The vessel is flushed with an inert gas.
- The reaction mixture is heated to reflux (e.g., 190 °C) under an inert atmosphere.
- The reaction is monitored by a suitable analytical technique (e.g., GC-MS or TLC) until the starting material is consumed.
- Upon completion, the reaction mixture is cooled to room temperature.
- The crude mixture is filtered to remove the solid catalyst and oxidant.
- The solvent is removed under reduced pressure.
- The resulting residue is purified by a suitable method, such as sublimation or column chromatography, to yield the desired 4,4'-Bis(trimethylsilyl)-2,2'-bipyridine.

Visualizations

Experimental Workflow: Synthesis of 4,4'-Bis(trimethylsilyl)-2,2'-bipyridine

The following diagram illustrates the workflow for the synthesis of 4,4'-Bis(trimethylsilyl)-2,2'-bipyridine from **4-(trimethylsilyl)pyridine**.

Workflow for the Synthesis of 4,4'-Bis(trimethylsilyl)-2,2'-bipyridine



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Caption: Workflow for the synthesis of 4,4'-Bis(trimethylsilyl)-2,2'-bipyridine.

Conclusion

4-(Trimethylsilyl)pyridine is a valuable reagent in organic synthesis, particularly for the preparation of substituted pyridines and bipyridines. While comprehensive data on its physical properties remains somewhat elusive, its reactivity is well-established. The provided information on its identity, safety, and a key synthetic application serves as a useful resource for researchers in the fields of chemistry and drug development. Further investigation into its synthesis and physical characterization would be beneficial to the scientific community.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(Trimethylsilyl)pyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099293#4-trimethylsilyl-pyridine-cas-number-and-properties]

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